

Troubleshooting GW6471: A Technical Guide for Researchers

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Compound of Interest

Compound Name: GW6471
CAS No.: 436159-64-7; 880635-03-0
Cat. No.: B2584060

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments with the PPAR α antagonist, **GW6471**. The information is tailored for researchers, scientists, and drug development professionals to ensure the successful application of this compound in their studies.

Frequently Asked Questions (FAQs)

Q1: What is **GW6471** and what is its primary mechanism of action?

A1: **GW6471** is a potent and selective antagonist of Peroxisome Proliferator-Activated Receptor alpha (PPAR α), with an IC₅₀ of 0.24 μ M.^{[1][2]} Its mechanism of action involves disrupting the interaction between PPAR α and coactivator proteins while promoting the binding of co-repressor motifs, such as SMRT and N-CoR.^{[1][2][3]} This modulation of co-repressor and coactivator binding effectively inhibits the transcriptional activity of PPAR α .

Q2: What are the recommended solvents for dissolving **GW6471**?

A2: **GW6471** is soluble in several organic solvents, including DMSO, ethanol, and dimethylformamide (DMF).[4] It is insoluble in water.[1] For aqueous buffers, it is recommended to first dissolve **GW6471** in an organic solvent like DMF or DMSO and then dilute it with the aqueous buffer of choice.[4]

Q3: Are there any specific handling precautions for dissolving **GW6471** in DMSO?

A3: Yes, it is crucial to use fresh, anhydrous DMSO. Moisture-absorbing DMSO can significantly reduce the solubility of **GW6471**. [1] If you are experiencing solubility issues, using a newly opened bottle of anhydrous DMSO is recommended.

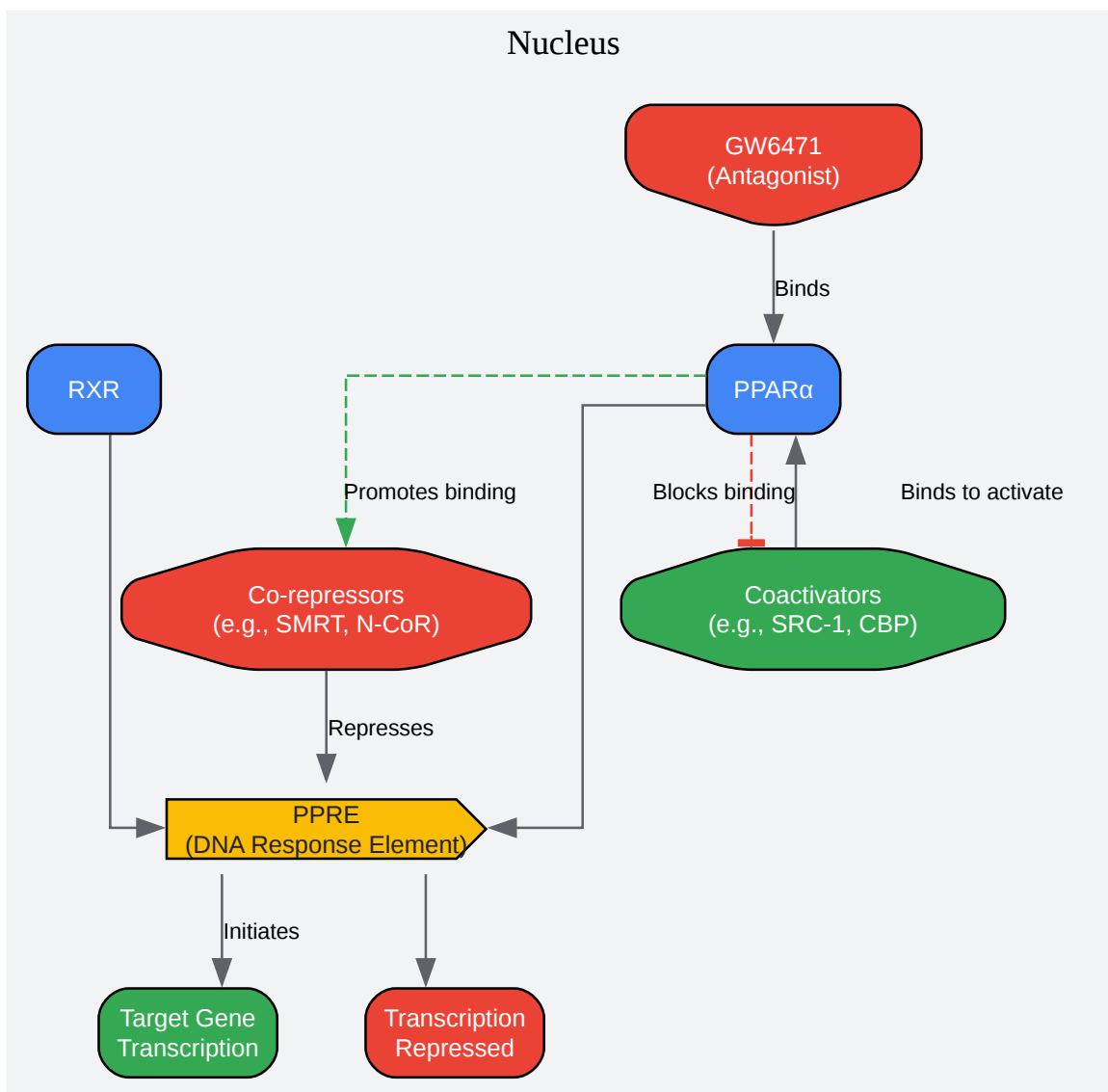
Q4: What is the recommended storage condition for **GW6471**?

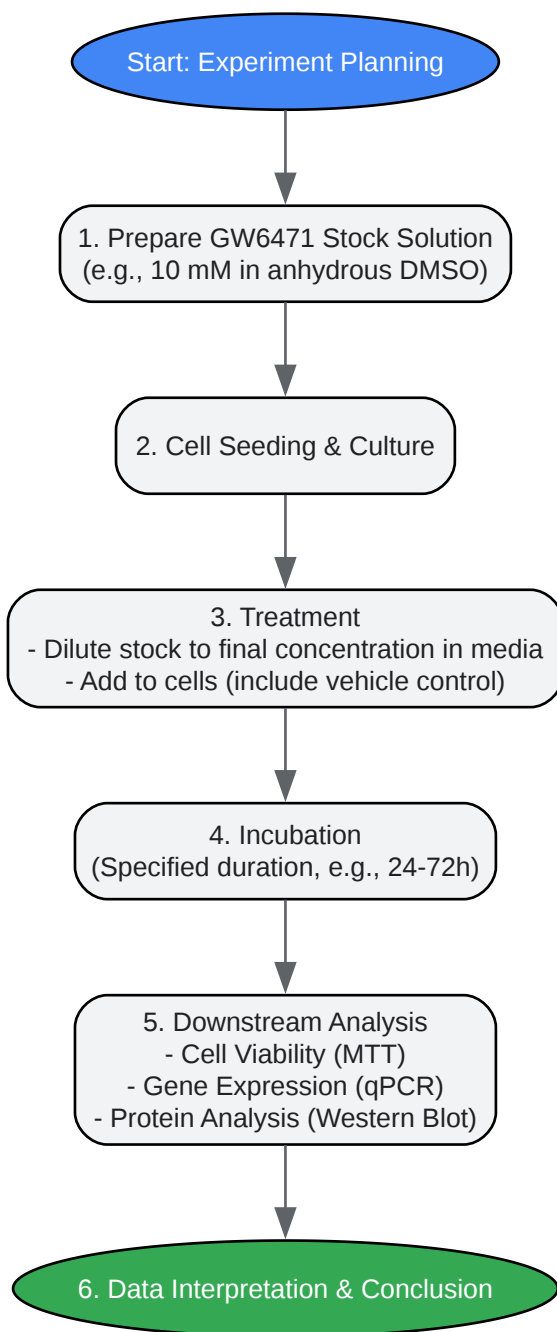
A4: **GW6471** is supplied as a crystalline solid and should be stored at -20°C for long-term stability (≥4 years).[4] Stock solutions in solvent can be stored at -80°C for up to one year.[5] It is not recommended to store aqueous solutions for more than one day.[4]

Troubleshooting Guide: Solubility Issues

Problem: I am having difficulty dissolving **GW6471**, or the solution appears cloudy.

This is a common issue that can often be resolved by following the steps outlined in the troubleshooting workflow below.





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References

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